High-Throughput Screening for GPR142 Agonists: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *LY3325656*

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Introduction

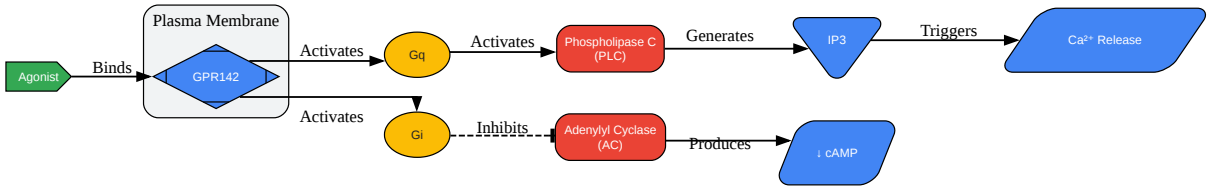
G protein-coupled receptor 142 (GPR142) has emerged as a promising therapeutic target, particularly for the treatment of type 2 diabetes.[1][2] Predominantly expressed in pancreatic β-cells, its activation by agonists leads to a glucose-dependent increase in insulin secretion, minimizing the risk of hypoglycemia.[1][2] High-throughput screening (HTS) plays a pivotal role in identifying novel GPR142 agonists. This document provides detailed application notes and protocols for the most relevant HTS assays used in the discovery and characterization of GPR142 agonists.

GPR142 Signaling Pathway

Activation of GPR142 by an agonist initiates a cascade of intracellular events. The receptor primarily couples to the Gq alpha subunit, which in turn activates phospholipase C (PLC). PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the endoplasmic reticulum. Additionally, GPR142

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can also couple to the Gi alpha subunit, leading to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP (cAMP) levels.



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GPR142 Signaling Cascade

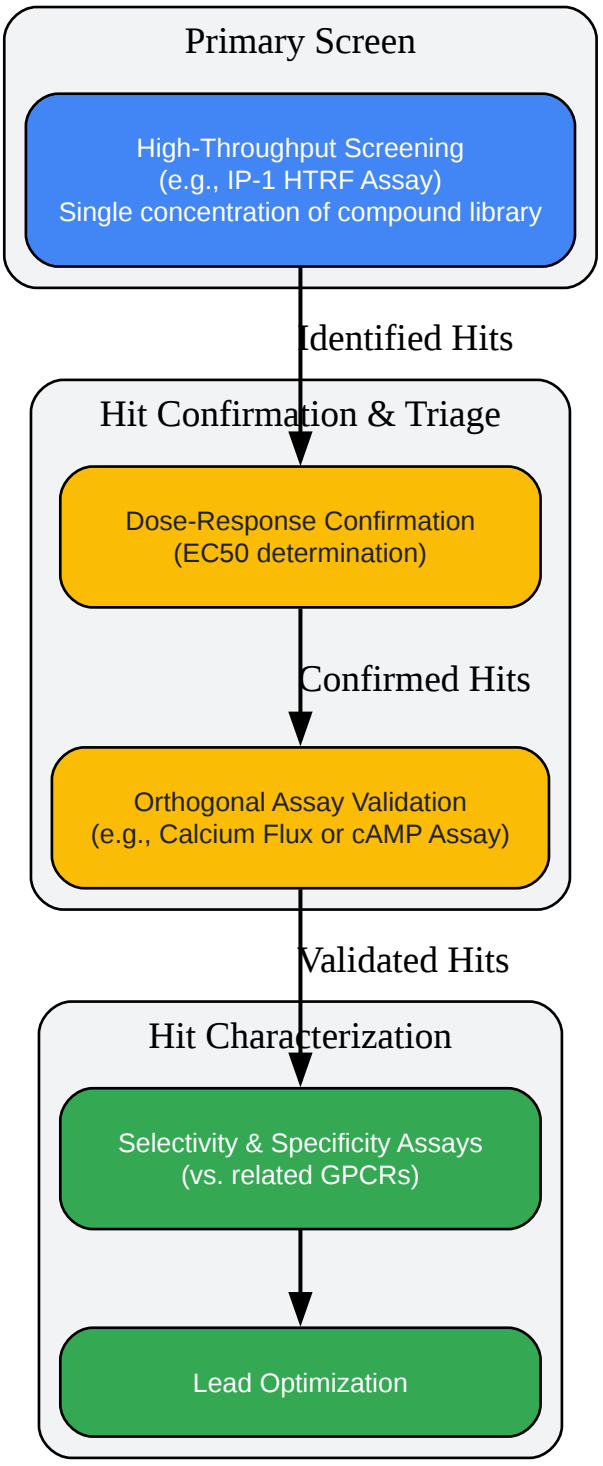
High-Throughput Screening Assays

The primary HTS assays for GPR142 agonists are designed to measure the downstream consequences of receptor activation, namely the increase in intracellular calcium and the modulation of cyclic AMP levels. Due to the transient nature of IP3, a more stable downstream metabolite, inositol monophosphate (IP1), is often measured as a surrogate for Gq pathway activation.

Experimental Workflow for GPR142 Agonist HTS

A typical HTS workflow for identifying GPR142 agonists involves several key stages, from initial screening to hit confirmation and characterization.

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References

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- 2. researchgate.net [researchgate.net]
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